

A Guide to CASK Inhibition: Profiling the Potent and Selective Inhibitor NR162

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Compound of Interest

Compound Name: Cask-IN-1

Cat. No.: B10821022

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of commercially available inhibitors of the Calcium/Calmodulin-dependent Serine Protein Kinase (CASK), with a primary focus on the well-characterized compound NR162. Due to a lack of publicly available information on a compound named "**Cask-IN-1**," this document will serve as a comprehensive resource on known CASK inhibitors, their performance data, and the experimental methodologies used for their evaluation.

Introduction to CASK

Calcium/Calmodulin-dependent Serine Protein Kinase (CASK) is a multi-domain scaffolding protein that plays a crucial role in neuronal development, synaptic function, and gene expression.^{[1][2][3]} Its implication in various neurological disorders, including X-linked intellectual disability, has made it an attractive target for therapeutic intervention.^{[1][2]} CASK's complex signaling network involves interactions with key proteins such as CaMKII and the T-box brain transcription factor 1 (TBR1), influencing synaptic plasticity and neuronal gene regulation.^{[4][5][6][7]}

Commercially Available CASK Inhibitors: A Comparative Analysis

While the field of CASK inhibitor discovery is evolving, NR162 stands out as a potent and selective chemical probe. To date, detailed public data on other commercially available, selective CASK inhibitors is scarce. Therefore, this guide will focus on the performance of NR162 as a benchmark for CASK inhibition.

Quantitative Performance Data

The following table summarizes the key performance indicators for NR162, a potent and selective CASK inhibitor.

Inhibitor	Target	Kd (nM)	IC50 (nM)	Selectivity	Negative Control
NR162	CASK	22	80	Highly selective against a panel of kinases. Weak off-target activity against TYRO3 (IC50 = 3.8 μ M) and ERBB3 (IC50 = 18.2 μ M).	NR187

Experimental Protocols

The following are detailed methodologies for the key experiments used to characterize CASK inhibitors like NR162.

Isothermal Titration Calorimetry (ITC) for Kd Determination

Isothermal Titration Calorimetry (ITC) is a biophysical technique used to measure the heat changes that occur upon binding of a ligand (inhibitor) to a macromolecule (CASK). This allows

for the direct determination of the binding affinity (K_d), stoichiometry (n), and enthalpy (ΔH) of the interaction.

Methodology:

- Sample Preparation:
 - Recombinant human CASK protein is purified and dialyzed extensively against the ITC buffer (e.g., 50 mM HEPES pH 7.5, 150 mM NaCl, 0.5 mM TCEP).
 - The CASK inhibitor (e.g., NR162) is dissolved in the same dialysis buffer to the desired concentration. A buffer-only control is also prepared.
 - All solutions are degassed prior to the experiment to prevent bubble formation.
- ITC Experiment:
 - The sample cell of the ITC instrument is loaded with the CASK protein solution (typically 20-50 μ M).
 - The injection syringe is filled with the CASK inhibitor solution (typically 200-500 μ M).
 - A series of small, sequential injections of the inhibitor into the protein solution are performed at a constant temperature (e.g., 25°C).
 - The heat change associated with each injection is measured by the instrument.
- Data Analysis:
 - The raw ITC data, consisting of heat pulses for each injection, is integrated to determine the heat change per mole of injectant.
 - The resulting binding isotherm is then fitted to a suitable binding model (e.g., one-site binding model) using the instrument's software to calculate the K_d , stoichiometry, and enthalpy of the interaction.

NanoBRET™ Target Engagement Assay for IC50 Determination

The NanoBRET™ (Bioluminescence Resonance Energy Transfer) assay is a cell-based method to quantify the engagement of a test compound with its target protein in live cells. It measures the proximity of an energy donor (NanoLuc® luciferase fused to CASK) and a fluorescent energy acceptor (a cell-permeable fluorescent tracer that binds to the CASK active site).

Methodology:

- Cell Culture and Transfection:
 - HEK293T cells are cultured in a suitable medium.
 - Cells are co-transfected with a plasmid encoding a CASK-NanoLuc® fusion protein and a carrier DNA.
- Assay Setup:
 - Transfected cells are harvested and seeded into 96-well plates.
 - A cell-permeable fluorescent tracer that binds to the ATP-binding pocket of CASK is added to the cells.
- Inhibitor Treatment:
 - The CASK inhibitor (e.g., NR162) is serially diluted and added to the wells containing the cells and the tracer.
 - The plate is incubated to allow the inhibitor to reach equilibrium.
- BRET Measurement:
 - The NanoLuc® substrate is added to the wells, initiating the bioluminescent reaction.
 - The BRET signal is measured using a plate reader capable of detecting both the donor (NanoLuc®) and acceptor (tracer) emission wavelengths. The BRET ratio is calculated as

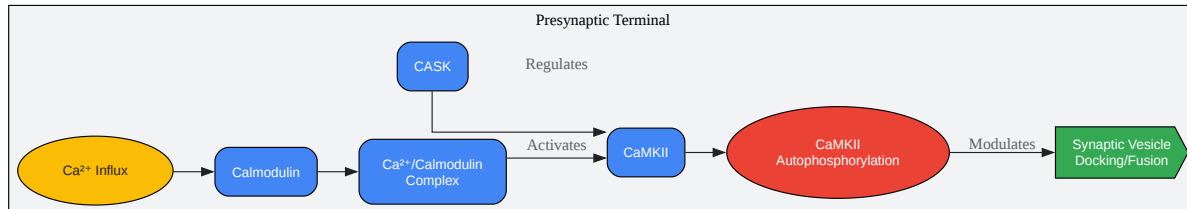
the acceptor emission divided by the donor emission.

- Data Analysis:
 - The BRET ratio is plotted against the logarithm of the inhibitor concentration.
 - The data is fitted to a sigmoidal dose-response curve to determine the IC₅₀ value, which represents the concentration of the inhibitor required to displace 50% of the tracer from the CASK-NanoLuc® fusion protein.

Signaling Pathways and Experimental Workflow

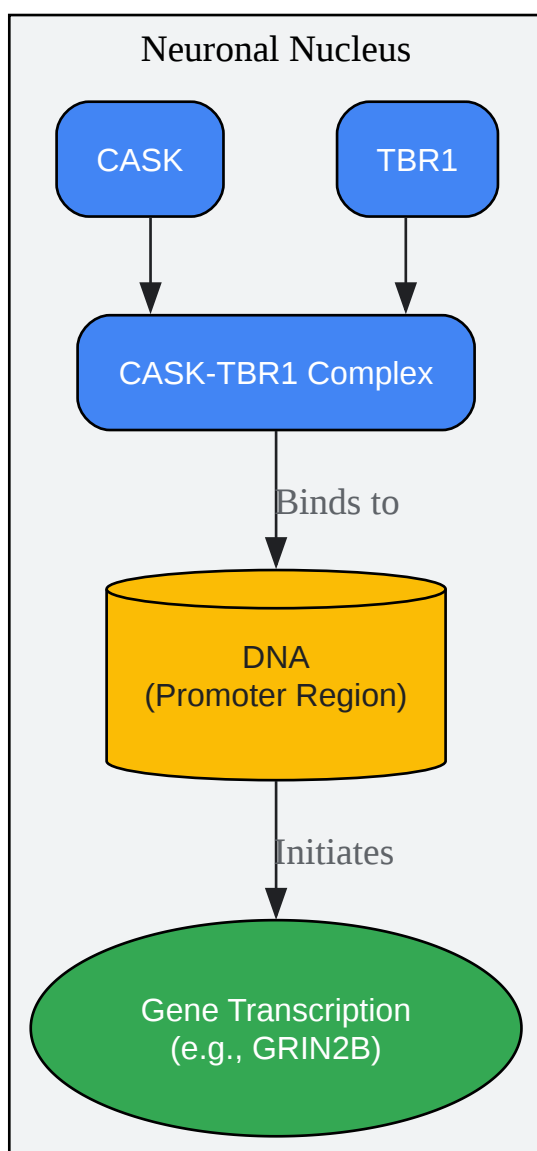
CASK Signaling Pathways

The following diagrams illustrate key signaling pathways involving CASK.



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Caption: CASK interaction with the CaMKII signaling pathway.

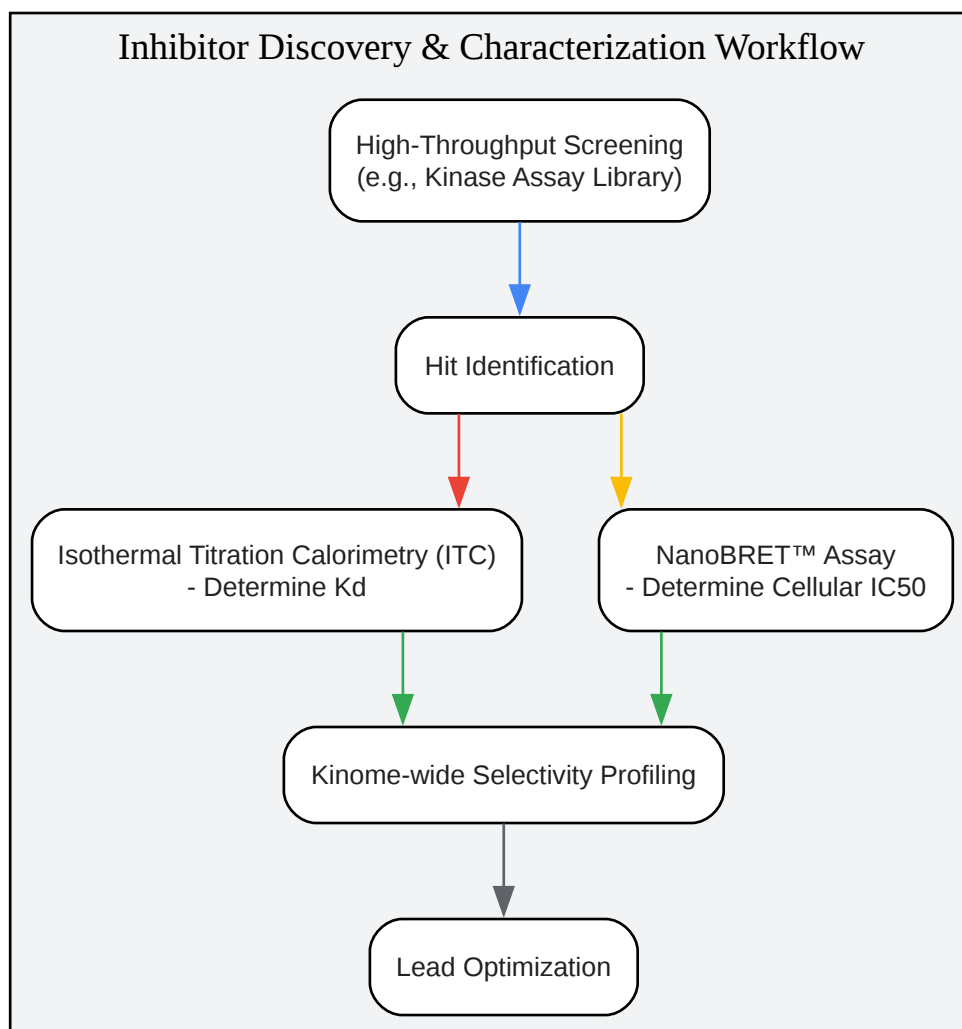


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Caption: CASK and TBR1 nuclear signaling pathway.

Experimental Workflow for CASK Inhibitor Characterization

The following diagram outlines a typical workflow for the identification and characterization of novel CASK inhibitors.



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Caption: A conceptual workflow for CASK inhibitor discovery.

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